

2-(4-Hydroxyphenoxy)propionic Acid Hydrazide: Safe Handling & Disposal Guide

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Compound of Interest

Compound Name: 2-(4-Hydroxyphenoxy)propionic
acid hydrazide

CAS No.: 845879-32-5

Cat. No.: B1621787

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Executive Summary

Immediate Action Required: **2-(4-Hydroxyphenoxy)propionic acid hydrazide** (CAS: 845879-32-5) is a functionalized hydrazine derivative. While valuable in synthesis, it poses specific risks due to its reducing potential and nitrogen-nitrogen bond instability.

Core Directive:

- NEVER mix with oxidizing agents (Nitric acid, Perchlorates, Permanganates).
- NEVER dispose of via sanitary sewer (Drain).
- ALWAYS segregate as "Solid Toxic/Irritant Organic Waste" for high-temperature incineration.

Chemical Profile & Hazard Identification

To dispose of a chemical safely, you must understand its reactivity. This compound combines a phenolic ether with a hydrazide tail.

Parameter	Specification
Chemical Name	2-(4-Hydroxyphenoxy)propionic acid hydrazide
CAS Number	845879-32-5
Molecular Formula	C ₉ H ₁₂ N ₂ O ₃
Physical State	Solid (typically off-white powder)
Primary Hazards (GHS)	Warning H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[1][2] Irrit.)
Reactivity Class	Reducing Agent (Hydrazide group)

The "Why" Behind the Hazard

The hydrazide functional group (

) is the critical safety concern.

- **Reductive Potential:** Hydrazides are potent reducing agents. Contact with strong oxidizers releases high energy, potentially causing fires or rapid gas evolution ().
- **Hydrolysis Risk:** Under strong acidic conditions, hydrazides can hydrolyze to release hydrazine or substituted hydrazines, which are often carcinogenic and highly toxic.
- **Aquatic Toxicity:** The phenolic moiety implies potential chronic toxicity to aquatic life, mandating zero-discharge to sewer systems.

Critical Segregation Protocols

The most common cause of laboratory accidents involving hydrazides is improper waste stream mixing.

INCOMPATIBILITY MATRIX:

- **✗ Strong Oxidizers:** Nitric Acid, Hydrogen Peroxide, Bleach (unless controlled), Chromic Acid. Risk: Fire/Explosion.

- **✗** Acyl Halides/Isocyanates: Acetyl chloride, Benzyl chloride. Risk: Exothermic polymerization.
- **✗** Heavy Metals: Mercury, Silver, Gold salts. Risk: Formation of shock-sensitive metal azides or fulminates.

Step-by-Step Disposal Procedure

Phase A: Preparation & Packaging

- Container Selection: Use High-Density Polyethylene (HDPE) or amber glass jars with screw-top lids. Avoid metal containers if the waste is acidic.
- Labeling: Label immediately upon generation.
 - Standard Label: "Hazardous Waste - Solid Organic."
 - Constituent Note: "Contains **2-(4-Hydroxyphenoxy)propionic acid hydrazide**."^[2]
 - Hazard Checkbox: Toxic, Irritant.^{[2][3]}

Phase B: Waste Stream Assignment

Do not bulk this chemical with general "organic solvents" if those solvents contain oxidizers.

- Scenario 1: Pure Solid Waste (Expired/Surplus)
 - Keep in original container if possible.
 - Overpack in a clear plastic bag.
 - Tag for Incineration.
- Scenario 2: Reaction Mixtures (Liquid)
 - If dissolved in organic solvent (e.g., Methanol, DMSO): Dispose in "Non-Halogenated Organic Waste."
 - Crucial Check: Ensure the solvent waste stream is free of oxidizers.

Phase C: Professional Destruction

The only validated method for complete destruction of the N-N bond is High-Temperature Incineration at a licensed TSDF (Treatment, Storage, and Disposal Facility). This prevents the formation of nitrosamines or hydrazine in the environment.

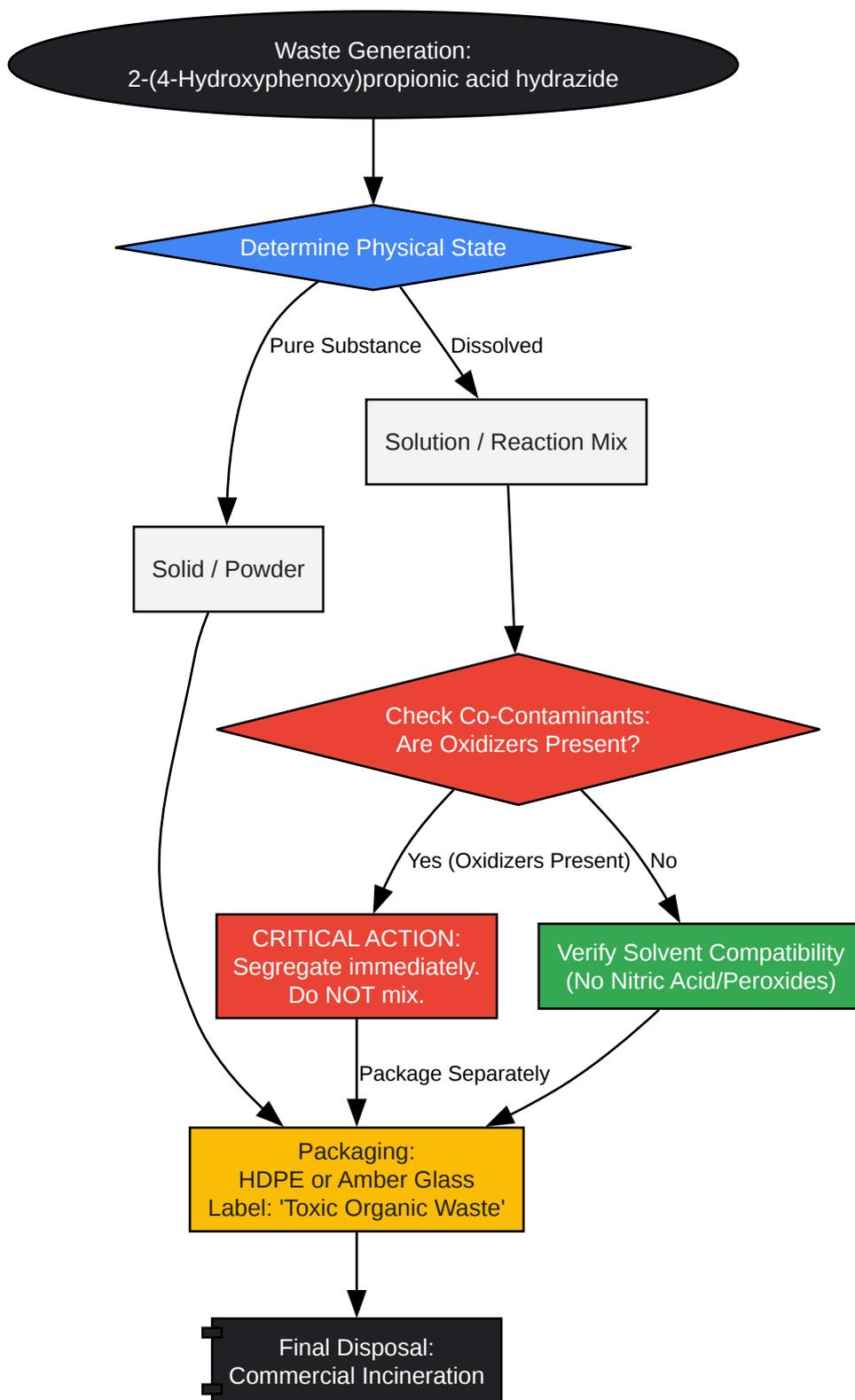
Emergency Response: Spill Cleanup

Note: In-lab chemical deactivation is generally discouraged for bulk disposal due to heat generation, but is necessary for spill cleanup.

Protocol for Small Spills (<50g):

- PPE: Nitrile gloves (double gloved), safety goggles, lab coat, N95 dust mask (if powder is fine).
- Containment: Cover the spill with a non-combustible absorbent (Vermiculite or Sand).[4]
- Deactivation (Optional but Recommended for Safety):
 - Prepare a 5% Sodium Hypochlorite (Bleach) solution.
 - Slowly mist the absorbent material.
 - Mechanism:[3][5][6] Hypochlorite oxidizes the hydrazide to nitrogen gas () and water.
 - Caution: This reaction is exothermic.[7] Do not flood; mist gently.
- Collection: Scoop the damp absorbent into a hazardous waste container. Label as "Spill Debris - Oxidized Hydrazide."

Visual Workflow (Decision Logic)



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Figure 1: Decision matrix for the safe segregation and packaging of hydrazide waste streams.

References

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